

Application Notes and Protocols for EF-4-177, a CDK2 Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: EF-4-177
Cat. No.: B15136836

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Introduction

EF-4-177 is a potent and orally active allosteric inhibitor of Cyclin-Dependent Kinase 2 (CDK2), with a reported IC₅₀ of 87 nM.^[1] As a critical regulator of the cell cycle, particularly the G1/S phase transition, CDK2 is a significant target in cancer research. Furthermore, **EF-4-177** has been shown to disrupt spermatogenesis, suggesting its potential as a non-hormonal male contraceptive.^{[2][3]} These application notes provide detailed protocols for the preparation of **EF-4-177** stock solutions and its application in common in vitro and in vivo experimental settings.

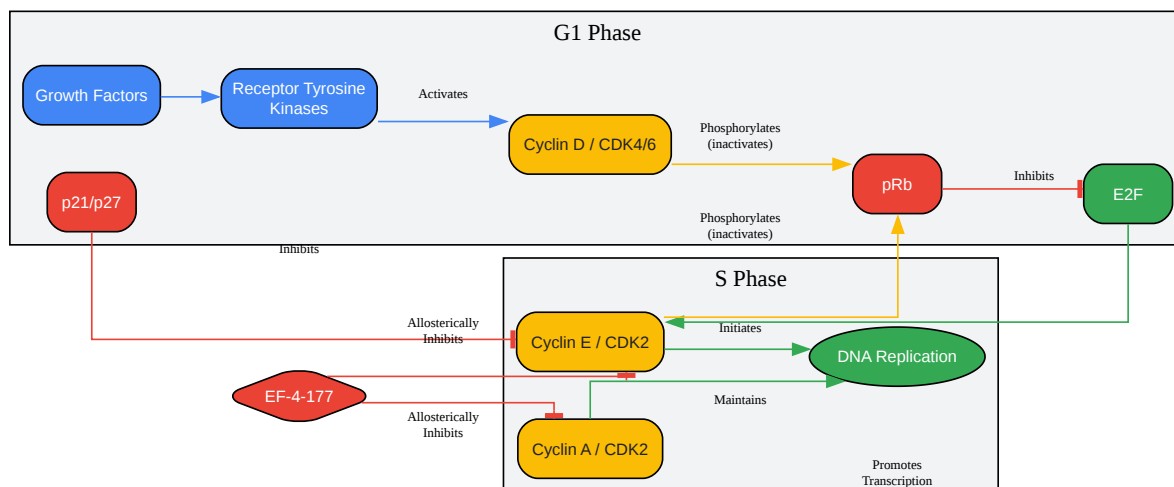
Physicochemical and Biological Properties

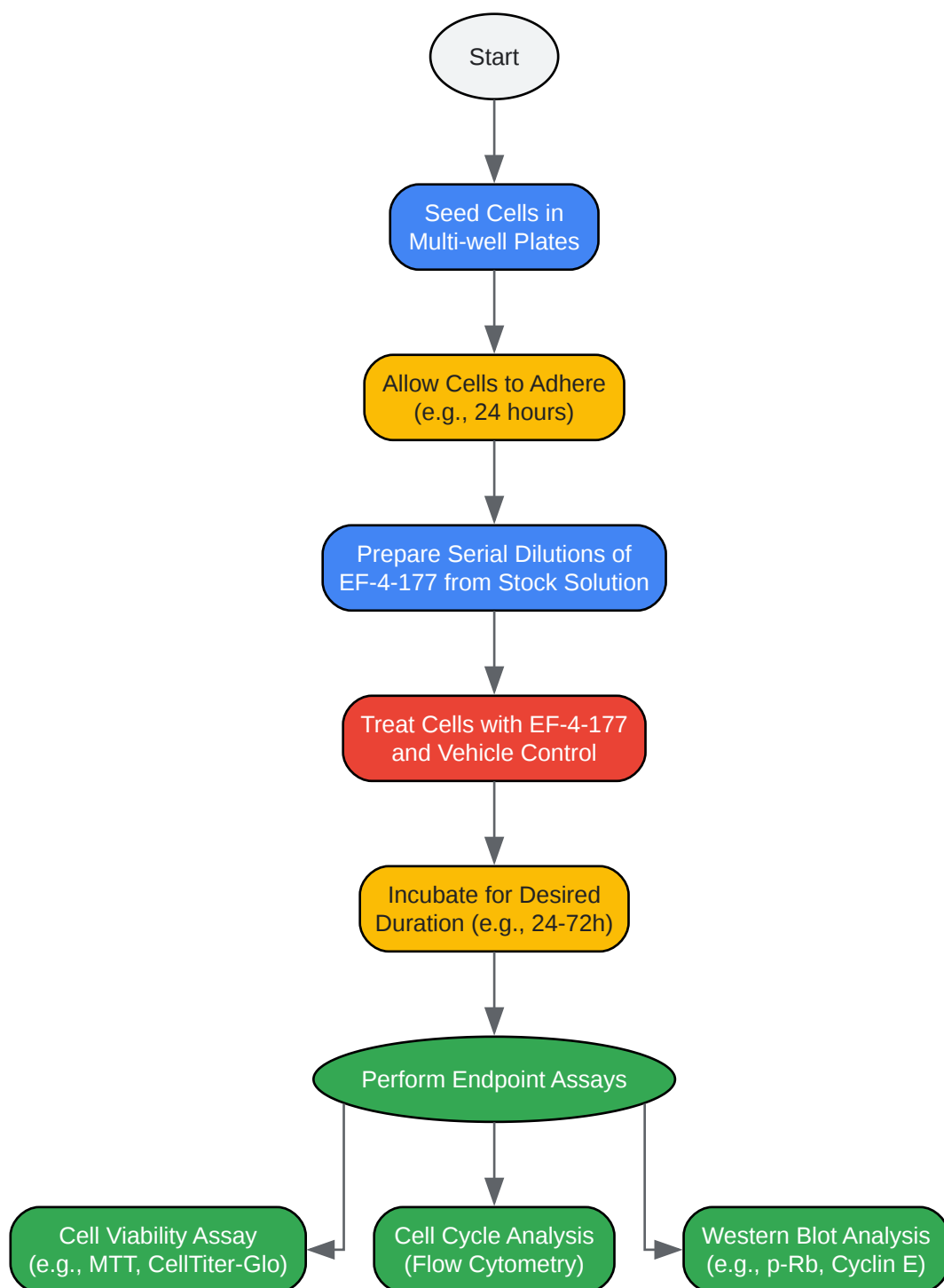
A summary of the key quantitative data for **EF-4-177** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	431.38 g/mol	--INVALID-LINK--
IC50 (CDK2)	87 nM	[1]
Solubility	10 mM in DMSO	--INVALID-LINK--
Storage (Solid)	-20°C for 12 months, 4°C for 6 months	--INVALID-LINK--
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	--INVALID-LINK--

CDK2 Signaling Pathway

EF-4-177 exerts its effect by inhibiting CDK2, a key kinase in the cell cycle signaling cascade. The diagram below illustrates the canonical CDK2 signaling pathway and the point of inhibition by **EF-4-177**.





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References

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- [2. Screening through Lead Optimization of High Affinity, Allosteric Cyclin-dependent Kinase 2 \(CDK2\) Inhibitors as Male Contraceptives that Reduce Sperm Counts in Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. EF-4-177 | CDK2 inhibitor | Probechem Biochemicals \[probechem.com\]](#)
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